

# Fangchinoline solubility and stability in DMSO

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## Compound Focus: Fangchinoline

CAS No.: 436-77-1

Cat. No.: S573504

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## Basic Physicochemical Properties

The table below outlines the core physicochemical data for **fangchinoline**, which is essential for experimental planning [1] [2] [3].

Property	Value / Description
CAS Number	436-77-1; 33889-68-8 (related salt) [1] [4] [2]
Molecular Formula	C <sub>37</sub> H <sub>40</sub> N <sub>2</sub> O <sub>6</sub> [1] [4] [2]
Molecular Weight	608.72 g/mol [4] [2] [3]
Appearance	White to off-white solid powder [1] [4] [2]
Purity	Typically ≥98% to 99.86% [1] [2]

## Solubility and Stock Solution Preparation

**Fangchinoline** is readily soluble in DMSO, which is the standard solvent for preparing concentrated stock solutions.

Parameter	Specification
Recommended Solvent	DMSO (anhydrous) [4] [2] [3]
Typical Stock Concentration	40 - 50 mg/mL [2] [3]
Molar Concentration	~65.71 mM (for 40 mg/mL) [2]
Preparation Method	Sonication is recommended to aid dissolution and ensure a clear solution [2] [3].

## Storage and Stability

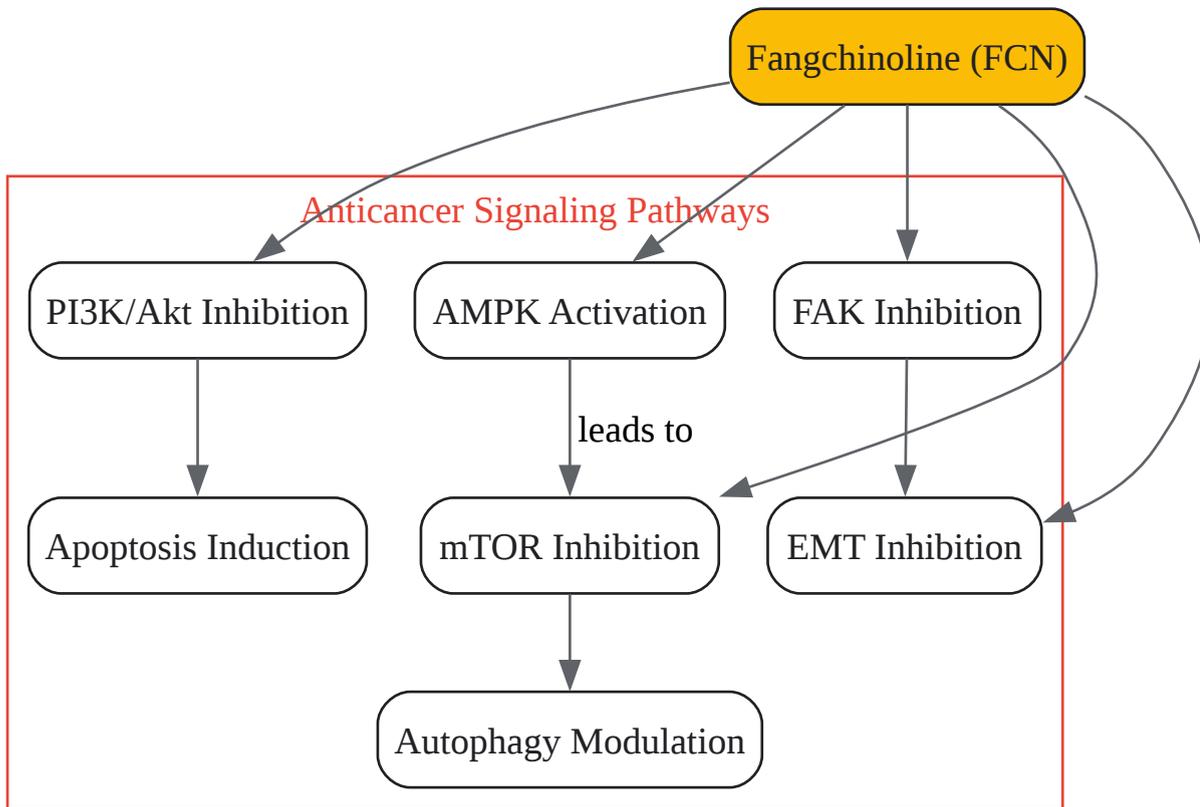
Proper storage is critical for maintaining the stability and activity of your **fangchinoline** stock solutions.

Form	Recommended Storage Condition	Stability
Powder	-20°C, protected from light [1] [3].	3 years [2]
DMSO Stock Solution	-80°C [1] [4] [2]	6 months [1] [4] [2]
DMSO Stock Solution	-20°C [1] [4] [2]	1 month [1] [4] [2]

> **Critical Note:** **Fangchinoline** requires **protection from light** in all its forms (powder and solution) to prevent degradation [1] [4] [2]. It is also **hygroscopic**, so the DMSO used for dissolution should be anhydrous, and vials should be tightly sealed [3].

## Biological Activity and Experimental Relevance

**Fangchinoline** is a bisbenzylisoquinoline alkaloid with a broad and potent range of biological activities. Understanding these mechanisms is vital for designing robust experiments. The diagram below summarizes its multi-target anticancer action, which is supported by numerous studies [5] [6] [7].



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Key signaling pathways targeted by **fangchinoline** in cancer research.

This activity is mediated through the modulation of several key cellular signaling pathways, as evidenced by recent research:

- **Anticancer Effects:** Multiple studies confirm that **fangchinoline** inhibits proliferation and induces apoptosis in various cancer cell lines, including **colorectal cancer (HT29, HCT116)**, **bladder cancer (T24, 5637)**, **non-small cell lung cancer (A549)**, and **gallbladder cancer (GBC-SD, NOZ)** [1] [5] [7]. It achieves this by targeting critical pathways such as **PI3K/Akt**, **FAK (Focal Adhesion Kinase)**, and **AMPK/mTOR/ULK1** [1] [5] [6].
- **Antiviral Activity:** A 2024 study identified **fangchinoline** as a **broad-spectrum inhibitor of enteroviruses** that cause Hand, Foot, and Mouth Disease (HFMD), including EV-A71 and CV-A16 [8]. Its mechanism involves targeting the **viral VP1 protein** during the early stage of infection [8]. It has also been shown to inhibit **HIV-1 replication** by interfering with the proteolytic processing of the viral envelope glycoprotein gp160 [1] [3].
- **Anti-inflammatory Action:** As a traditional medicine component, **fangchinoline** exhibits anti-inflammatory effects, partly through inhibiting cyclooxygenase and interleukin activity [3].

## Experimental Protocols from Literature

Here are summarized methodologies for key assays citing **fangchinoline**, which you can adapt for your work.

**1. Cell Viability and Proliferation Assay (CCK-8)** This protocol is used to determine the inhibitory effect of **fangchinoline** on cancer cell growth [7].

- **Cell Lines:** Gallbladder cancer cells (GBC-SD, NOZ).
- **Seeding Density:** ( $4 \times 10^3$ ) cells per well in a 96-well plate.
- **Treatment:** Incubate with various concentrations of **fangchinoline** for 48 hours.
- **Measurement:** Add CCK-8 reagent (10% of total volume) and incubate for 2 hours at 37°C.
- **Data Collection:** Measure the absorbance at 450 nm using a microplate reader.

**2. Western Blot Analysis** This protocol is used to analyze changes in protein expression and phosphorylation following **fangchinoline** treatment [7].

- **Cell Treatment:** Treat cells (e.g., colon cancer or GBC cells) with **fangchinoline** for a specified duration (e.g., 24-48 hours).
- **Protein Extraction:** Lyse cells using RIPA buffer supplemented with PMSF (protease/phosphatase inhibitors).
- **Quantification & Separation:** Determine protein concentration using a BCA assay. Load 30 µg of total protein per well and separate by SDS-PAGE (e.g., 10% gel).
- **Transfer & Blocking:** Transfer protein to a PVDF membrane. Block the membrane with 5% skimmed milk or BSA.
- **Antibody Incubation:** Incubate with primary antibodies (e.g., p-Akt, Akt, cleaved caspase-3, LC3) overnight at 4°C, followed by incubation with an HRP-conjugated secondary antibody.
- **Detection:** Visualize immunoreactive bands using a chemiluminescence substrate.

**3. Apoptosis Analysis by Flow Cytometry** This protocol is used to quantify **fangchinoline**-induced cell death [7].

- **Cell Treatment:** Incubate cells (e.g., GBC-SD) with different concentrations of **fangchinoline** for 48 hours.
- **Cell Harvesting:** Collect cells using EDTA-free trypsin.
- **Staining:** Resuspend cells in binding buffer and stain with Annexin V-FITC and Propidium Iodide (PI) according to the manufacturer's instructions.
- **Analysis:** Analyze the stained cells using a flow cytometer to distinguish between live (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), and late apoptotic/necrotic (Annexin V+/PI+) populations.

## Key Considerations for Researchers

- **DMSO Concentration in Assays:** When adding **fangchinoline** stock solution to cell cultures, ensure the final concentration of DMSO is low (typically <0.1%) to avoid solvent cytotoxicity [7].
- **Stability During Experiments:** For cell-based assays longer than 24 hours, the stability of **fangchinoline** in the culture medium at 37°C should be considered, though specific data was not found in the search results.
- **In Vivo Formulations:** For animal studies, **fangchinoline** is commonly formulated in a mixture of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline, with sonication recommended to achieve a clear solution [4] [2].

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